

# Butyl Undec-10-enoate: A Synthetic Ester with Natural Roots

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Butyl undec-10-enoate*

Cat. No.: B093067

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## Introduction

**Butyl undec-10-enoate**, also known as butyl undecylenate, is a fatty acid ester with the chemical formula C15H28O2.<sup>[1][2]</sup> It is recognized for its applications in the cosmetic, pharmaceutical, and flavor industries.<sup>[3][4]</sup> This guide provides a comprehensive technical overview of **Butyl undec-10-enoate**, addressing its natural occurrence, the biosynthesis of its precursor molecules, its chemical synthesis, and its various applications. While fatty acid esters as a class are abundant in nature, contributing to the aromas of fruits and the composition of waxes, the specific molecule of **Butyl undec-10-enoate** is not considered to be a naturally occurring compound.<sup>[5][6][7][8]</sup>

## Natural Occurrence: A Tale of Two Precursors

Current scientific literature indicates that **Butyl undec-10-enoate** is not found in nature.<sup>[6]</sup> However, the building blocks of this ester, undec-10-enoic acid and butanol, both have natural origins.

## Undec-10-enoic Acid (Undecylenic Acid)

Undec-10-enoic acid is an unsaturated fatty acid that is naturally derived from the pyrolysis of ricinoleic acid, a major component of castor oil from the castor bean (*Ricinus communis*).<sup>[9][10]</sup> <sup>[11][12]</sup> Interestingly, this fatty acid is also a natural component of human sweat.<sup>[13]</sup> It is well-

regarded for its potent antifungal properties and is utilized in various topical and internal treatments to combat fungal infections like *Candida albicans*.<sup>[9][12][13]</sup> Its mechanism of action involves inhibiting the formation of fungal biofilms and hyphae, which are crucial for the invasive growth of fungi.<sup>[12]</sup>

## Butanol

Butanol is a four-carbon alcohol that can be produced through the fermentation of biomass by various species of bacteria, most notably from the genus *Clostridium*. This process, known as acetone–butanol–ethanol (ABE) fermentation, was historically a primary method for the industrial production of butanol.

## Chemical Synthesis of Butyl Undec-10-enoate

The industrial production of **Butyl undec-10-enoate** is achieved through the chemical synthesis process of esterification. This reaction involves the combination of undec-10-enoic acid with butanol, typically in the presence of an acid catalyst.

## Fischer Esterification: The Primary Synthetic Route

The most common method for synthesizing **Butyl undec-10-enoate** is Fischer esterification. This acid-catalyzed reaction is a classic example of nucleophilic acyl substitution.

Reaction Mechanism:

- Protonation of the Carbonyl Oxygen: The acid catalyst protonates the carbonyl oxygen of undec-10-enoic acid, making the carbonyl carbon more electrophilic.
- Nucleophilic Attack by Butanol: The lone pair of electrons on the oxygen atom of butanol attacks the electrophilic carbonyl carbon.
- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups.
- Elimination of Water: The protonated hydroxyl group leaves as a water molecule, a good leaving group.
- Deprotonation: The protonated carbonyl oxygen is deprotonated to regenerate the acid catalyst and form the final ester product, **Butyl undec-10-enoate**.

## Properties and Applications

**Butyl undec-10-enoate** is a colorless to pale yellow liquid with a characteristically faint, waxy, and slightly fruity odor.<sup>[2]</sup> Its physical and chemical properties make it a valuable ingredient in several industries.

Property	Value
Molecular Formula	C15H28O2
Molecular Weight	240.38 g/mol <sup>[1][2]</sup>
Boiling Point	249-254 °C <sup>[3]</sup>
Flash Point	>100 °C <sup>[6]</sup>
Solubility	Soluble in ethanol

Table 1: Physicochemical Properties of **Butyl Undec-10-enoate**

## Applications in Industry

- Cosmetics and Personal Care: Due to its emollient and skin-conditioning properties, **Butyl undec-10-enoate** is used in various skincare and haircare products, including lotions and creams.<sup>[3][4]</sup>
- Pharmaceuticals: Leveraging the antifungal properties of its undecylenic acid precursor, it is incorporated into topical antifungal creams and ointments.<sup>[3]</sup>
- Flavor and Fragrance: It is used as a flavoring agent in the food industry and as a component in fragrances, contributing a subtle waxy and fruity note.<sup>[1][2]</sup>
- Polymers and Plastics: It serves as a plasticizer and a monomer in the synthesis of specialty polymers, enhancing flexibility and durability.<sup>[3][4]</sup>

## Analytical Characterization

The identification and quantification of **Butyl undec-10-enoate** can be achieved using standard analytical techniques employed in organic chemistry.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds.

Experimental Protocol:

- Sample Preparation: Dilute the sample containing **Butyl undec-10-enoate** in a suitable solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (typically 1  $\mu$ L) of the prepared sample into the GC inlet.
- Separation: The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the compound's boiling point and affinity for the stationary phase.
- Detection and Analysis: As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern that can be compared to a library of known compounds for identification.

## Conclusion

In summary, **Butyl undec-10-enoate** is a synthetic compound that is not found in nature. Its significance lies in its versatile applications across multiple industries, which are a direct result of the combined properties of its naturally derived precursors, undec-10-enoic acid and butanol. A thorough understanding of its synthesis, properties, and analytical characterization is essential for researchers, scientists, and professionals in drug development and other relevant fields. The continued exploration of such synthetic compounds with natural origins holds promise for the development of novel and sustainable products.

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